

# Technical Guide: N-Heptadecane-D36 Certificate of Analysis

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## Compound of Interest

Compound Name: *N-Heptadecane-D36*

Cat. No.: *B15141508*

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This technical guide provides a comprehensive overview of the analytical data and methodologies associated with the Certificate of Analysis for **N-Heptadecane-D36**. It is intended for researchers, scientists, and professionals in drug development who utilize deuterated compounds as internal standards or in metabolic studies.

## Compound Information

**N-Heptadecane-D36** is the deuterated form of n-heptadecane, where all 36 hydrogen atoms have been replaced with deuterium. This isotopic labeling makes it a valuable tool in various analytical applications, particularly in mass spectrometry-based quantification.

Identifier	Value	Source
Chemical Name	n-Heptadecane-d36	LGC Standards[1]
Synonyms	(2H36)Heptadecane, Perdeuterated n-heptadecane	
CAS Number	39756-35-9	LGC Standards[1]
Molecular Formula	C <sub>17</sub> D <sub>36</sub>	LGC Standards[1]
Molecular Weight	276.69 g/mol	
Unlabeled CAS Number	629-78-7	LGC Standards[1]



## Analytical Specifications

The following tables summarize the key quantitative data typically found on a Certificate of Analysis for **N-Heptadecane-D36**. These specifications ensure the compound's identity, purity, and suitability for its intended use.

### Purity and Composition

Parameter	Specification	Source
Chemical Purity (GC)	≥ 98%	MedchemExpress.com[2]
Isotopic Purity (Atom % D)	≥ 98%	
Appearance	White to off-white solid or colorless liquid	
Form	Solid (<20°C), Liquid (>22°C)	

### Physical and Chemical Properties

Property	Value	Source
Storage Temperature	2-8°C	MedchemExpress.com[2]
Solubility	Soluble in organic solvents (e.g., hexane, chloroform)	

## Experimental Protocols

Detailed methodologies for the key experiments cited in the Certificate of Analysis are provided below. These protocols are representative of standard analytical techniques used for the quality control of deuterated compounds.

### Determination of Chemical Purity by Gas Chromatography (GC)

Objective: To determine the chemical purity of **N-Heptadecane-D36** and to identify and quantify any non-deuterated or other organic impurities.



#### Instrumentation:

- Gas Chromatograph equipped with a Flame Ionization Detector (FID).
- Capillary Column: Typically a non-polar column, such as one with a 5% phenyl methylpolysiloxane stationary phase (e.g., HP-5ms, 30 m x 0.25 mm i.d., 0.25  $\mu$ m film thickness).

#### Method:

- Sample Preparation: A dilute solution of **N-Heptadecane-D36** is prepared in a high-purity organic solvent (e.g., hexane or cyclohexane).
- Injection: A small volume (typically 1  $\mu$ L) of the sample is injected into the GC inlet.
- Chromatographic Conditions:
  - Inlet Temperature: 250°C
  - Carrier Gas: Helium at a constant flow rate (e.g., 1 mL/min).
  - Oven Temperature Program: An initial temperature of 100°C, held for 2 minutes, then ramped to 280°C at a rate of 10°C/min, and held for 5 minutes.
  - Detector Temperature: 300°C
- Data Analysis: The area of the **N-Heptadecane-D36** peak is compared to the total area of all peaks in the chromatogram to calculate the chemical purity as a percentage.

## Determination of Isotopic Purity by Mass Spectrometry (MS)

Objective: To determine the isotopic enrichment of deuterium in **N-Heptadecane-D36**.

#### Instrumentation:

- Gas Chromatograph-Mass Spectrometer (GC-MS) or a High-Resolution Mass Spectrometer (HRMS) with an appropriate ionization source (e.g., Electron Ionization - EI, or Electrospray



Ionization - ESI).<sup>[3]</sup><sup>[4]</sup><sup>[5]</sup>

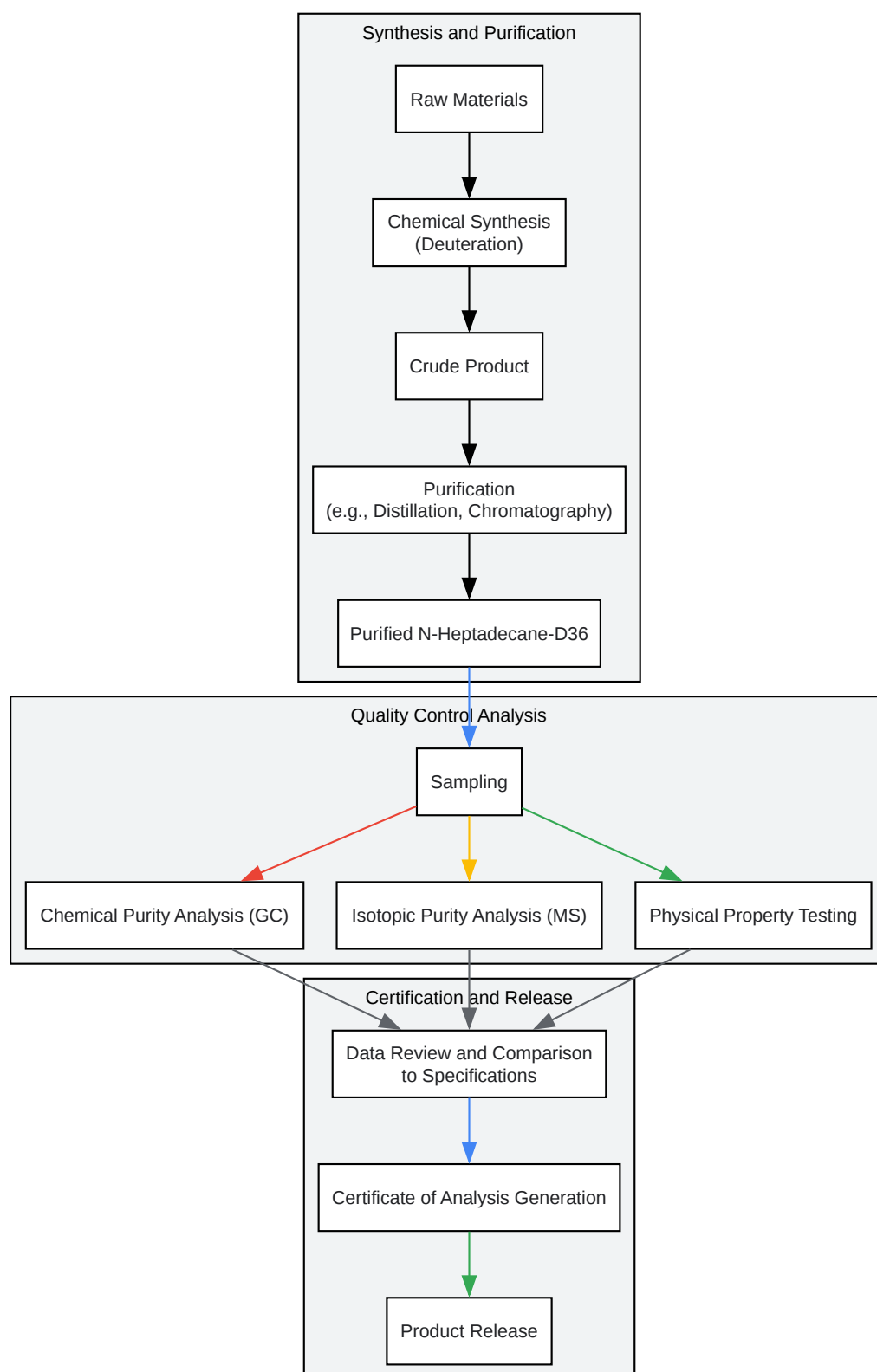
#### Method:

- **Sample Introduction:** The sample is introduced into the mass spectrometer, either via a direct infusion pump or through a GC system as described above.
- **Ionization:** The **N-Heptadecane-D36** molecules are ionized. For GC-MS with EI, a standard electron energy of 70 eV is typically used.
- **Mass Analysis:** The mass analyzer separates the ions based on their mass-to-charge ratio (m/z).
- **Data Analysis:**
  - The relative abundances of the molecular ion peak for **N-Heptadecane-D36** (C<sub>17</sub>D<sub>36</sub>) and the ion peaks corresponding to species with fewer deuterium atoms (e.g., C<sub>17</sub>HD<sub>35</sub>, C<sub>17</sub>H<sub>2</sub>D<sub>34</sub>) are measured.
  - The isotopic purity (Atom % D) is calculated based on the relative intensities of these ion peaks, correcting for the natural abundance of <sup>13</sup>C.

## Visualizations

The following diagrams illustrate the logical workflow for the quality control and certification of **N-Heptadecane-D36**.

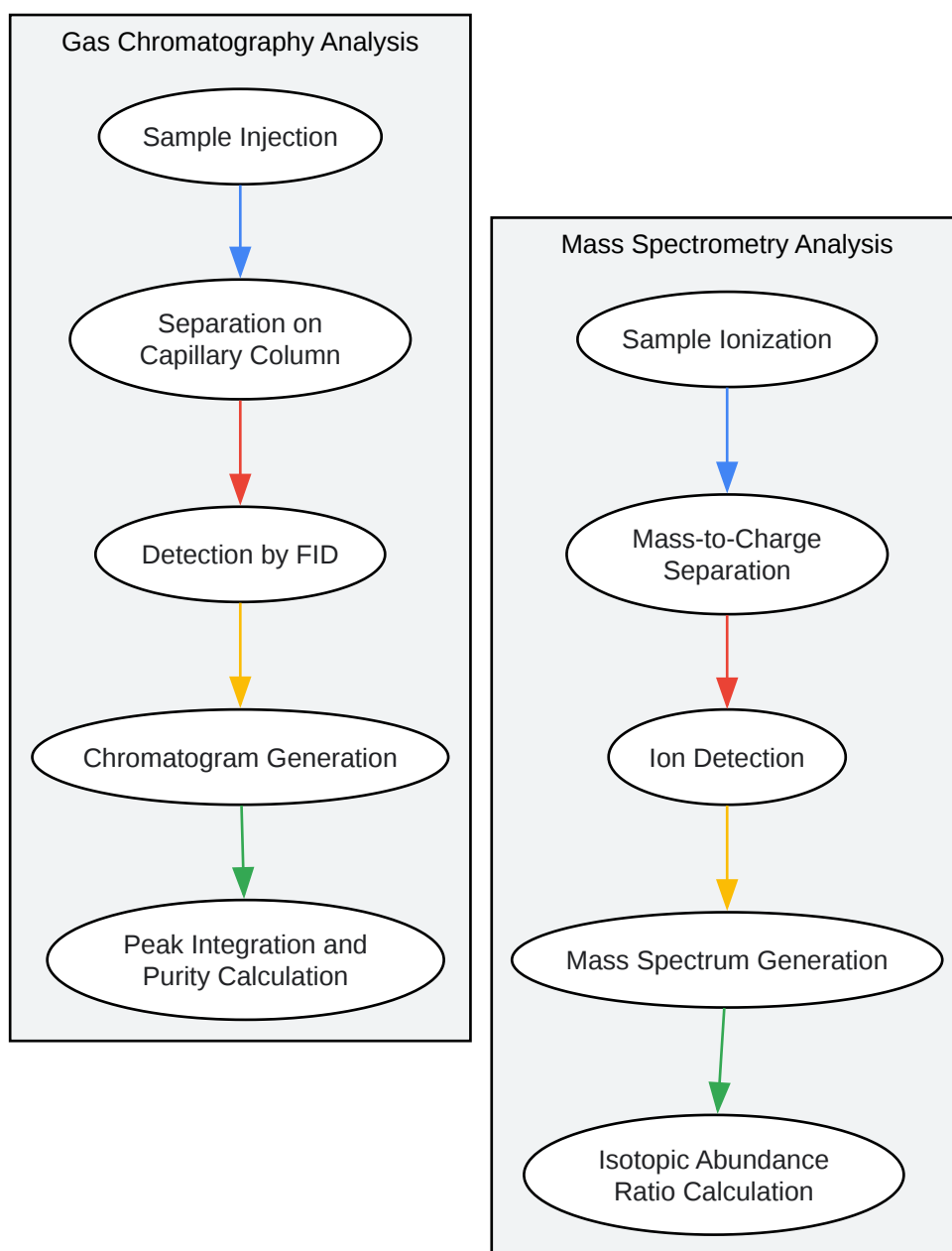




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Figure 1: Quality Control Workflow for **N-Heptadecane-D36**.





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Figure 2: Analytical Workflow for Purity Determination.

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## References

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